

Methyl dihydrogen phosphate chemical formula and properties.

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Compound of Interest

Compound Name: Methyl dihydrogen phosphate

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An In-depth Technical Guide to Methyl Dihydrogen Phosphate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl dihydrogen phosphate ($\text{CH}_5\text{O}_4\text{P}$), a monoalkyl phosphate ester, serves as a crucial intermediate and building block in various chemical and biological processes. This technical guide provides a comprehensive overview of its chemical formula, physical and chemical properties, synthesis methodologies, and spectral characterization. Detailed experimental protocols for its synthesis and purification are outlined, alongside an analysis of its spectroscopic data. Furthermore, this document explores the current understanding of its biological role, particularly as a metabolite. All quantitative data is presented in structured tables for clarity and comparative analysis, and key experimental workflows are visualized using Graphviz diagrams to facilitate understanding.

Introduction

Methyl dihydrogen phosphate, also known as monomethyl phosphate, is the simplest monoalkyl ester of phosphoric acid. Its structure, featuring a methyl group attached to a phosphate moiety, imparts unique chemical characteristics that make it a subject of interest in organic synthesis, biochemistry, and materials science.^{[1][2]} This guide aims to consolidate the

available technical information on **methyl dihydrogen phosphate** to serve as a valuable resource for professionals in research and drug development.

Chemical Formula and Properties

The chemical and physical properties of **methyl dihydrogen phosphate** are summarized in the tables below, providing a comprehensive dataset for reference.

Identification and Formula

Identifier	Value
Chemical Name	Methyl dihydrogen phosphate
Synonyms	Monomethyl phosphate, O-Methyl phosphate, Methylphosphoric acid
CAS Number	812-00-0
Molecular Formula	CH ₅ O ₄ P
Molecular Weight	112.02 g/mol [3]
Canonical SMILES	COP(=O)(O)O
InChI	InChI=1S/CH5O4P/c1-5-6(2,3)4/h1H3,(H2,2,3,4)
InChIKey	CAAULPUQFIOTL-UHFFFAOYSA-N

Physical and Chemical Properties

Property	Value	Reference
Appearance	Clear, very light amber liquid	[3]
Boiling Point	250.1 ± 23.0 °C (Predicted)	[4]
Density	1.587 ± 0.06 g/cm ³ (Predicted)	[4]
Water Solubility	≥ 100 mg/mL at 70 °F	[3][4]
pKa	1.81 ± 0.10 (Predicted)	[4]
Flash Point	> 220 °F	[3]
XLogP3	-1.6	[4]
Hydrogen Bond Donor Count	2	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	1	[4]

Experimental Protocols

Several methods have been described for the synthesis of mono-alkyl phosphates. The following sections detail the most common experimental approaches for the preparation of **methyl dihydrogen phosphate**.

Synthesis from Phosphorus Pentoxide and Methanol

This method involves the direct reaction of phosphorus pentoxide with methanol. The reaction is highly exothermic and typically yields a mixture of mono-, di-, and trimethyl phosphates. Controlling the stoichiometry and reaction conditions is crucial to maximize the yield of the desired monomethyl phosphate.

Protocol:

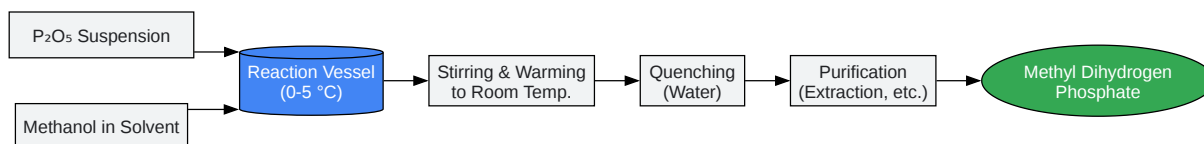
- A reaction vessel equipped with a stirrer, thermometer, and a dropping funnel is charged with a suspension of phosphorus pentoxide (P₂O₅) in a suitable inert solvent (e.g., dichloromethane).

- The suspension is cooled to 0-5 °C in an ice bath.
- Methanol, diluted in the same solvent, is added dropwise to the cooled suspension with vigorous stirring. The rate of addition should be controlled to maintain the reaction temperature below 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours.
- The reaction is quenched by the slow addition of water, which hydrolyzes any remaining phosphorus pentoxide and polyphosphoric acids.
- The resulting mixture is then subjected to a purification process to isolate the **methyl dihydrogen phosphate**.

Purification:

Purification of **methyl dihydrogen phosphate** from the reaction mixture can be challenging due to the presence of other phosphate esters and phosphoric acid.[\[5\]](#)

- Extraction: The crude product can be extracted with an organic solvent like ether to separate it from inorganic acids.[\[5\]](#)
- Aqueous Extraction of Salts: The monoalkyl phosphate can be converted to its water-soluble disodium salt by treatment with sodium hydroxide to a pH of about 12. This aqueous solution is then separated from the organic phase containing unreacted alcohol and other esters. The pH of the aqueous phase is then adjusted to about 0.5 with hydrochloric acid to regenerate the monoalkyl dihydrogen phosphate, which can then be recovered by extraction with ether.
[\[5\]](#)
- Crystallization or Chromatography: Further purification can be achieved by crystallization or column chromatography.[\[1\]](#)



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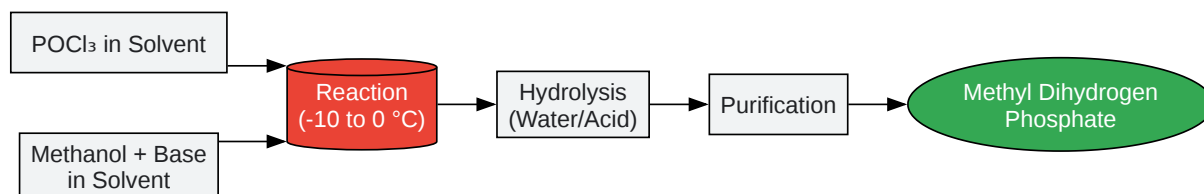
Figure 1: Workflow for the synthesis of **methyl dihydrogen phosphate** from P₂O₅ and methanol.

Synthesis from Phosphorus Oxychloride and Methanol

This method involves the phosphorylation of methanol using phosphorus oxychloride (POCl₃), followed by hydrolysis of the resulting dichlorophosphate intermediate. This approach can offer better control over the reaction.

Protocol:

- Phosphorus oxychloride is dissolved in an inert solvent and cooled to a low temperature (e.g., -10 to 0 °C).
- A solution of methanol and a non-nucleophilic base (e.g., triethylamine or pyridine) in the same solvent is added dropwise. The base is necessary to neutralize the HCl produced during the reaction.
- The reaction mixture is stirred at a low temperature for a specified period.
- The reaction is then carefully hydrolyzed by the addition of water or an aqueous acid solution to convert the intermediate methyl dichlorophosphate to **methyl dihydrogen phosphate**.
- The product is then purified using similar methods as described in section 3.1.



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Figure 2: Workflow for the synthesis of **methyl dihydrogen phosphate** from POCl₃ and methanol.

Spectral Characterization

The identification and characterization of **methyl dihydrogen phosphate** are performed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **methyl dihydrogen phosphate**.

- ³¹P NMR: As a phosphorus-containing compound, ³¹P NMR is particularly informative. The chemical shift of the phosphorus nucleus is sensitive to its chemical environment. For monoalkyl phosphates, the ³¹P chemical shift is expected to be in a specific range, which helps in its identification and in assessing the purity of the sample.[6][7] The spectrum is typically a singlet when proton-decoupled.
- ¹H NMR: The proton NMR spectrum would show a signal for the methyl protons, which would be coupled to the phosphorus nucleus, resulting in a doublet. The integration of this signal would correspond to three protons. The hydroxyl protons of the phosphate group may appear as a broad singlet, and their chemical shift can be concentration and solvent-dependent.
- ¹³C NMR: The carbon-13 NMR spectrum would exhibit a single resonance for the methyl carbon. This signal would also show coupling to the phosphorus nucleus.[8]

Table of Expected NMR Data:

Nucleus	Expected Chemical Shift (ppm)	Multiplicity	Coupling Constant
^{31}P	~0-5	Singlet (^1H decoupled)	-
^1H (CH_3)	~3.5-4.0	Doublet	JP-H \approx 10-12 Hz
^1H (OH)	Variable	Broad Singlet	-
^{13}C (CH_3)	~50-55	Doublet	JP-C \approx 5-8 Hz

Note: The exact chemical shifts and coupling constants can vary depending on the solvent, concentration, and pH.

Vibrational Spectroscopy (IR and Raman)

Infrared (IR) and Raman spectroscopy provide information about the vibrational modes of the molecule, confirming the presence of specific functional groups.

- P=O stretching: A strong absorption band is expected in the IR spectrum around 1200-1300 cm^{-1} .
- P-O-C stretching: Bands corresponding to the P-O-C asymmetric and symmetric stretching vibrations are expected in the region of 1000-1100 cm^{-1} and 750-850 cm^{-1} , respectively.
- O-H stretching: A broad absorption band due to the P-OH groups is expected in the region of 2500-3300 cm^{-1} .
- C-H stretching: Absorptions corresponding to the methyl C-H stretching will be observed around 2800-3000 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. For **methyl dihydrogen phosphate**, the molecular ion peak $[\text{M}]^+$ would be observed at m/z 112. GC-MS data for a trimethylsilyl (TMS) derivative of **methyl dihydrogen phosphate** is available in public databases.[8][9]

Biological Role and Signaling Pathways

Methyl dihydrogen phosphate is recognized as a metabolite in various organisms, including *Drosophila melanogaster* and certain plants.[3] It is classified as a phosphoantigen, suggesting a potential role in immunology.[8]

While it is known to be involved in general phosphate metabolism, its specific role in distinct signaling pathways is not yet well-defined. It can act as a phosphorylating agent in biochemical contexts, transferring its phosphate group to other molecules, which is a fundamental process in signal transduction and energy transfer.[8] However, at present, there are no well-characterized signaling pathways where **methyl dihydrogen phosphate** is a primary signaling molecule. Its presence as a metabolite suggests it is likely an intermediate in broader metabolic networks rather than a key regulator of a specific pathway. Further research is needed to elucidate its precise biological functions.

Safety and Handling

Methyl dihydrogen phosphate is a corrosive substance.[3] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. It should be used in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

This technical guide has provided a detailed overview of the chemical formula, properties, synthesis, and characterization of **methyl dihydrogen phosphate**. The presented experimental protocols and spectroscopic data serve as a valuable resource for researchers and professionals in drug development and related fields. While the fundamental chemical aspects of this compound are relatively well-understood, its specific biological roles and involvement in signaling pathways remain an area for future investigation. The methodologies and data compiled herein are intended to support and facilitate further research into this important organophosphate compound.

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